

physical and chemical properties of Galanganone C

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Compound of Interest		
Compound Name:	Galanganone C	
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Galanganone C: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Galanganone C is a diarylheptanoid, a class of natural products isolated from the rhizomes of Alpinia galanga, a plant commonly known as greater galangal. Diarylheptanoids from Alpinia species have garnered significant interest in the scientific community due to their diverse and potent biological activities, including anti-inflammatory, antioxidant, and anticancer properties. This technical guide provides a detailed overview of the known physical and chemical properties of **Galanganone C**, alongside experimental protocols for the isolation and characterization of related diarylheptanoids, and insights into their potential mechanisms of action.

Physicochemical Properties

While specific experimental data for **Galanganone C** is limited in publicly available literature, its basic properties have been computed. For other related diarylheptanoids isolated from Alpinia species, more extensive data is available, which can provide a valuable reference.

Properties of Galanganone C



Property	Value	Source
Molecular Formula	C32H36O5	Computed
Molecular Weight	500.6 g/mol	Computed

Physicochemical Properties of Related Diarylheptanoids from Alpinia Species

Note: The following data pertains to various diarylheptanoids isolated from Alpinia officinarum and should be considered as a reference for **Galanganone C**.

Compound	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)
Diarylheptanoid 1	C20H24O3	312.4	86-88
Diarylheptanoid 2	С19Н22О3	298.4	66-69
Diarylheptanoid 3	С19Н24О3	300.4	46-48

Spectral Data

Detailed spectral data for **Galanganone C** is not readily available. However, the characterization of other diarylheptanoids from Alpinia species relies on a combination of spectroscopic techniques. The expected spectral characteristics for a compound with the structure of **Galanganone C** are outlined below, based on general principles and data from related compounds.

1H and 13C Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a fundamental tool for the structural elucidation of natural products. For diarylheptanoids, 1H NMR spectra typically show signals for aromatic protons, olefinic protons, and protons of the heptane chain. 13C NMR spectra provide information on the number and type of carbon atoms present in the molecule.



Expected 1H NMR Chemical Shift Ranges for Diarylheptanoids:

Proton Type	Chemical Shift (δ, ppm)
Aromatic Protons	6.5 - 8.0
Olefinic Protons	5.5 - 7.0
Methylene/Methine Protons on Heptane Chain	1.5 - 4.0
Methoxyl Protons	~3.8

Expected 13C NMR Chemical Shift Ranges for Diarylheptanoids:

Carbon Type	Chemical Shift (δ, ppm)
Carbonyl Carbons	190 - 220
Aromatic/Olefinic Carbons	110 - 160
Aliphatic Carbons	20 - 70
Methoxyl Carbon	~55

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within a molecule and is particularly useful for compounds with conjugated systems, such as the aromatic rings and double bonds in diarylheptanoids. For the related flavonoid galangin, absorption maxima have been observed at approximately 261 nm and 351 nm in water. Diarylheptanoids are also expected to show characteristic UV absorption bands.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of a diarylheptanoid like **Galanganone C** would be expected to show characteristic absorption bands for hydroxyl (O-H), carbonyl (C=O), aromatic (C=C), and ether (C-O) functional groups.

Expected IR Absorption Bands for Diarylheptanoids:



Functional Group	Wavenumber (cm ⁻¹)
O-H (hydroxyl)	3200 - 3600 (broad)
C-H (aromatic)	3000 - 3100
C-H (aliphatic)	2850 - 3000
C=O (ketone)	1650 - 1730
C=C (aromatic)	1450 - 1600
C-O (ether/hydroxyl)	1000 - 1300

Mass Spectrometry (MS)

Mass spectrometry is a powerful technique for determining the molecular weight and elemental composition of a compound. The fragmentation pattern observed in the mass spectrum can also provide valuable structural information. For diarylheptanoids, fragmentation often occurs at the bonds of the heptane chain and can involve the loss of water or other small molecules.

Experimental Protocols

While a specific protocol for the isolation of **Galanganone C** is not detailed in the available literature, a general methodology for the extraction and purification of diarylheptanoids from Alpinia rhizomes can be described.

General Workflow for Isolation and Purification

Caption: General workflow for the isolation and purification of diarylheptanoids.

Detailed Methodologies

1. Extraction:

- The dried and powdered rhizomes of Alpinia galanga are typically extracted with an organic solvent such as methanol or ethanol at room temperature or under reflux.
- The extraction is usually repeated multiple times to ensure complete recovery of the compounds.



2. Concentration and Partitioning:

- The combined extracts are concentrated under reduced pressure to yield a crude extract.
- This crude extract is then suspended in water and partitioned successively with solvents of
 increasing polarity, such as n-hexane, chloroform, ethyl acetate, and n-butanol, to separate
 compounds based on their polarity. Diarylheptanoids are often found in the ethyl acetate
 fraction.

3. Chromatographic Separation:

- The ethyl acetate fraction is subjected to column chromatography on silica gel.
- A gradient elution system, for example, a mixture of n-hexane and ethyl acetate with increasing polarity, is used to separate the different components.
- Fractions are collected and monitored by thin-layer chromatography (TLC).

4. Purification:

- Fractions containing the compounds of interest are further purified using preparative highperformance liquid chromatography (HPLC) on a C18 column.
- A mobile phase consisting of a mixture of methanol and water or acetonitrile and water is typically used.

5. Structural Elucidation:

 The purified compounds are identified and their structures elucidated using a combination of spectroscopic methods, including 1D and 2D NMR (¹H, ¹³C, COSY, HSQC, HMBC), highresolution mass spectrometry (HRMS), IR, and UV spectroscopy.

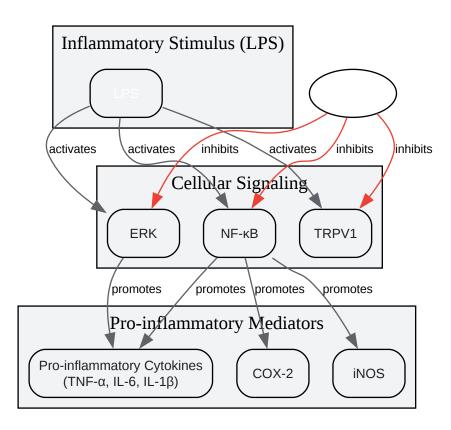
Biological Activities and Signaling Pathways

While the specific biological activities of **Galanganone C** have not been extensively reported, other diarylheptanoids and related compounds from Alpinia species, such as galangin, have demonstrated significant anti-inflammatory and antioxidant effects. The proposed mechanisms of action for these related compounds are presented below.



Anti-inflammatory Activity of Related Compounds

Galangin, a flavonoid also found in Alpinia galanga, has been shown to exert anti-inflammatory effects by modulating key signaling pathways.



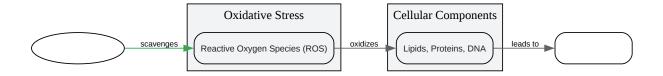
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Caption: Proposed anti-inflammatory signaling pathways modulated by galangin.

Antioxidant Activity of Diarylheptanoids

Diarylheptanoids are known to possess potent antioxidant properties. Their mechanism of action is believed to involve the scavenging of free radicals and the modulation of endogenous antioxidant defense systems.





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Caption: General antioxidant mechanism of diarylheptanoids.

Conclusion

Galanganone C is a promising natural product from Alpinia galanga that belongs to the pharmacologically significant class of diarylheptanoids. While specific experimental data for this compound are currently scarce, this guide provides a comprehensive overview of its known properties and offers valuable context through data on related compounds. The detailed experimental workflows and insights into the potential biological mechanisms of action of related diarylheptanoids can serve as a valuable resource for researchers and scientists in the fields of natural product chemistry, pharmacology, and drug development. Further investigation into the specific properties and biological activities of **Galanganone C** is warranted to fully elucidate its therapeutic potential.

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